

Unveiling the Antiviral Potential of Chlorpheniramine Maleate: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Chlorphenamine Maleate

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A comprehensive analysis of existing research confirms the broad-spectrum antiviral activity of the common antihistamine, chlorpheniramine maleate (CPM). This guide provides a comparative overview of its efficacy against various viruses, juxtaposed with other antiviral agents, supported by experimental data. Detailed methodologies and an exploration of the underlying signaling pathways are presented to inform researchers, scientists, and drug development professionals.

Executive Summary

Chlorpheniramine maleate, a first-generation histamine H1 receptor antagonist, has demonstrated significant in vitro and preliminary in vivo efficacy against a range of viruses, most notably Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) and various influenza A and B virus strains. Its antiviral action is multifaceted, encompassing the inhibition of viral adsorption to host cells, suppression of viral replication, and direct virucidal effects.^{[1][2][3][4][5]} This positions CPM as a promising candidate for drug repurposing in the ongoing search for effective and readily available antiviral therapies.

Comparative Antiviral Performance

The antiviral efficacy of chlorpheniramine maleate has been quantified in several studies, allowing for a direct comparison with other compounds. The following tables summarize the key in vitro data.

Table 1: In Vitro Efficacy of Chlorpheniramine Maleate (CPM) and Comparators against Influenza Viruses

Virus Strain	Compound	IC50 (μM)	CC50 (μM)	Selectivity Index (SI = CC50/IC50)	Cell Line	Reference
A/Shanghai/4664T/2013(H7N9)	Chlorpheniramine Maleate (SCM)	11.84	285 ± 11	24.07	MDCK	[6]
A/Shanghai/4664T/2013(H7N9)	Carbinoxamine Maleate (CAM)	3.56	297 ± 11	83.43	MDCK	[6]
A/Shanghai/37T/2009(H1N1)	Chlorpheniramine Maleate (SCM)	23.82	285 ± 11	11.96	MDCK	[6]
A/Shanghai/37T/2009(H1N1)	Carbinoxamine Maleate (CAM)	14.23	297 ± 11	20.87	MDCK	[6]
A/Puerto Rico/8/1934(H1N1)	Chlorpheniramine Maleate (SCM)	18.93	285 ± 11	15.05	MDCK	[6]
A/Puerto Rico/8/1934(H1N1)	Carbinoxamine Maleate (CAM)	10.51	297 ± 11	28.26	MDCK	[6]
A/Guizhou/54/1989(H3N2)	Chlorpheniramine Maleate (SCM)	15.67	285 ± 11	18.19	MDCK	[6]

A/Guizhou/ 54/1989(H 3N2)	Carbinoxa mine Maleate (CAM)	9.89	297 ± 11	30.03	MDCK	[6]
B/Shangha i/2017(BY)	Chlorpheni ramine Maleate (SCM)	19.54	285 ± 11	14.59	MDCK	[6]
B/Shangha i/2017(BY)	Carbinoxa mine Maleate (CAM)	12.37	297 ± 11	24.01	MDCK	[6]

IC50 (Half-maximal inhibitory concentration): The concentration of a drug that is required for 50% inhibition of a biological process. CC50 (Half-maximal cytotoxic concentration): The concentration of a drug that is required to kill 50% of cells in vitro. SCM: S-(+)-chlorpheniramine maleate CAM: Carbinoxamine maleate

Table 2: In Vitro Efficacy of Chlorpheniramine Maleate (CPM) against SARS-CoV-2

Virus Strain	Compound	Metric	Result	Cell Line	Reference
SARS-CoV-2, USA-WA1/2020	Chlorpheniramine Maleate (CPM) in a nasal spray	Virucidal Effect (Log Reduction)	2.5 (99.7% reduction)	Vero 76	[7]
SARS-CoV-2, delta (B.1.617.2)	Chlorpheniramine Maleate (CPM)	Log Reduction Value	2.69	Human tracheal/bronchial epithelial cells	[8]
SARS-CoV-2, delta (B.1.617.2)	Remdesivir	Log Reduction Value	0.12	Human tracheal/bronchial epithelial cells	[8]
SARS-CoV-2	Chlorpheniramine Maleate (CPM)	CC50 (µg/ml)	497.7	Vero E6	[3][4]

Experimental Protocols

The following are representative methodologies for the key experiments cited in the evaluation of chlorpheniramine maleate's antiviral activity.

Plaque Reduction Assay (for IC50 Determination)

This assay is a standard method for quantifying the infectious virus and assessing the efficacy of antiviral compounds.

- **Cell Culture:** Madin-Darby Canine Kidney (MDCK) cells for influenza viruses or Vero E6 cells for SARS-CoV-2 are seeded in 6-well plates and grown to a confluent monolayer.
- **Virus Inoculation:** The cell monolayer is washed with phosphate-buffered saline (PBS) and then infected with a known concentration of the virus (e.g., 100 plaque-forming units, PFU) in the presence of serial dilutions of chlorpheniramine maleate.

- Adsorption: The virus is allowed to adsorb to the cells for 1 hour at 37°C.
- Overlay: After adsorption, the inoculum is removed, and the cell monolayer is overlaid with a semi-solid medium (e.g., containing agarose or methylcellulose) with the corresponding concentration of the drug. This restricts the spread of the virus to adjacent cells, leading to the formation of localized plaques.
- Incubation: The plates are incubated at 37°C in a 5% CO₂ incubator for 2-3 days to allow for plaque formation.
- Staining and Counting: The cell monolayer is fixed and stained (e.g., with crystal violet or neutral red) to visualize the plaques. The number of plaques in the presence of the drug is compared to the number in the untreated control wells to calculate the percentage of inhibition.
- IC₅₀ Calculation: The IC₅₀ value is determined from the dose-response curve.

Virucidal Assay

This assay assesses the direct effect of the compound on the virus particles.

- Virus-Compound Incubation: A known concentration of the virus is incubated with various concentrations of chlorpheniramine maleate for a specific duration (e.g., 25 minutes) at room temperature.
- Dilution: The virus-drug mixture is then diluted to a non-inhibitory concentration of the drug.
- Infection: The diluted mixture is used to infect a confluent monolayer of susceptible cells.
- Quantification: The remaining infectious virus is quantified using a plaque assay or a 50% cell culture infectious dose (CCID₅₀) assay. A significant reduction in the viral titer compared to the untreated control indicates a virucidal effect.^[7]

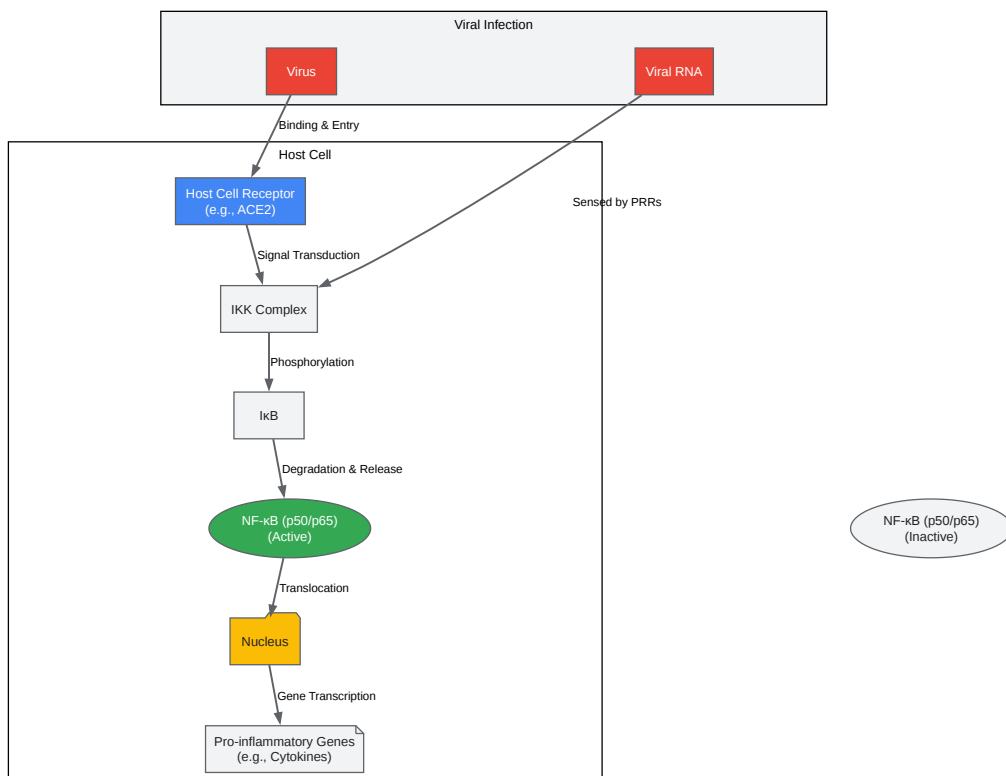
Viral Adsorption Inhibition Assay

This assay determines if the compound prevents the virus from attaching to the host cells.

- **Pre-treatment of Cells:** A confluent monolayer of cells is pre-chilled and then incubated with various concentrations of chlorpheniramine maleate at 4°C for 1 hour.
- **Virus Addition:** A known amount of pre-chilled virus is added to the cells and allowed to adsorb for 1 hour at 4°C. The low temperature permits attachment but prevents internalization.
- **Washing:** Unbound virus and the compound are removed by washing the cell monolayer with cold PBS.
- **Incubation and Quantification:** The cells are then covered with a fresh overlay medium without the compound and incubated at 37°C. The extent of viral infection is quantified after a suitable incubation period by plaque assay or other methods. A reduction in infection compared to the control indicates inhibition of viral adsorption.

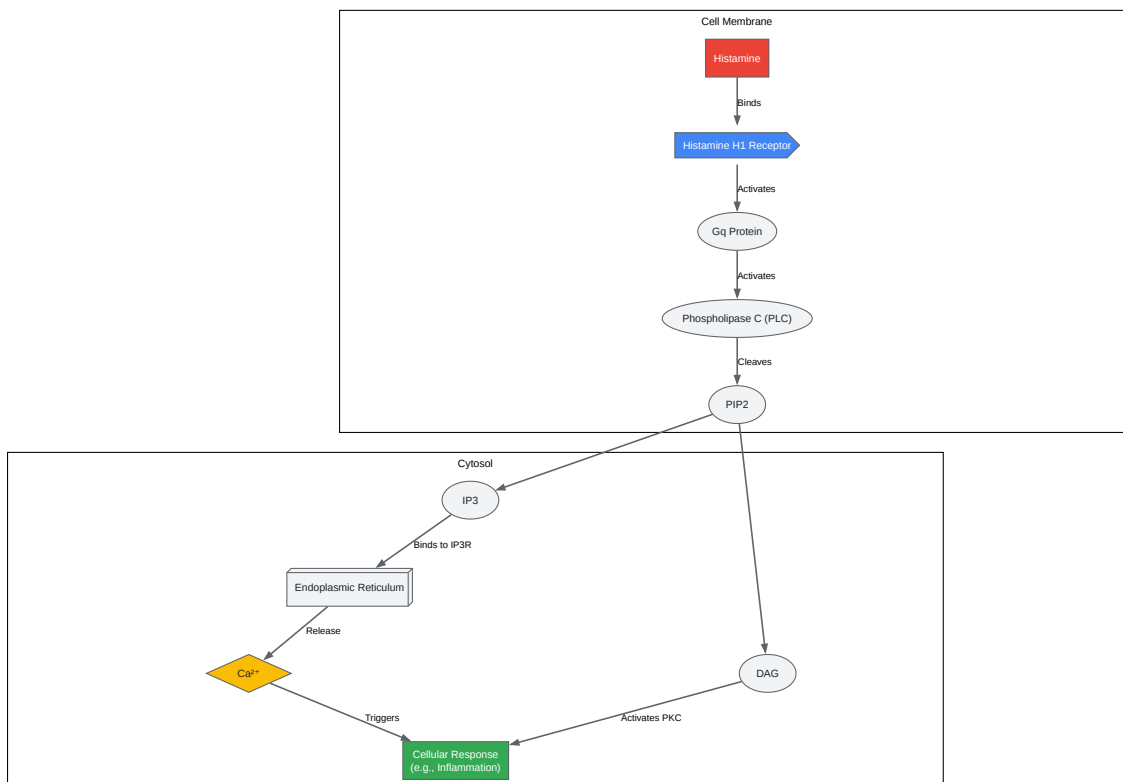
Signaling Pathways and Mechanisms of Action

Chlorpheniramine maleate's antiviral activity is attributed to its interaction with multiple cellular and viral targets. The following diagrams illustrate the key signaling pathways involved.



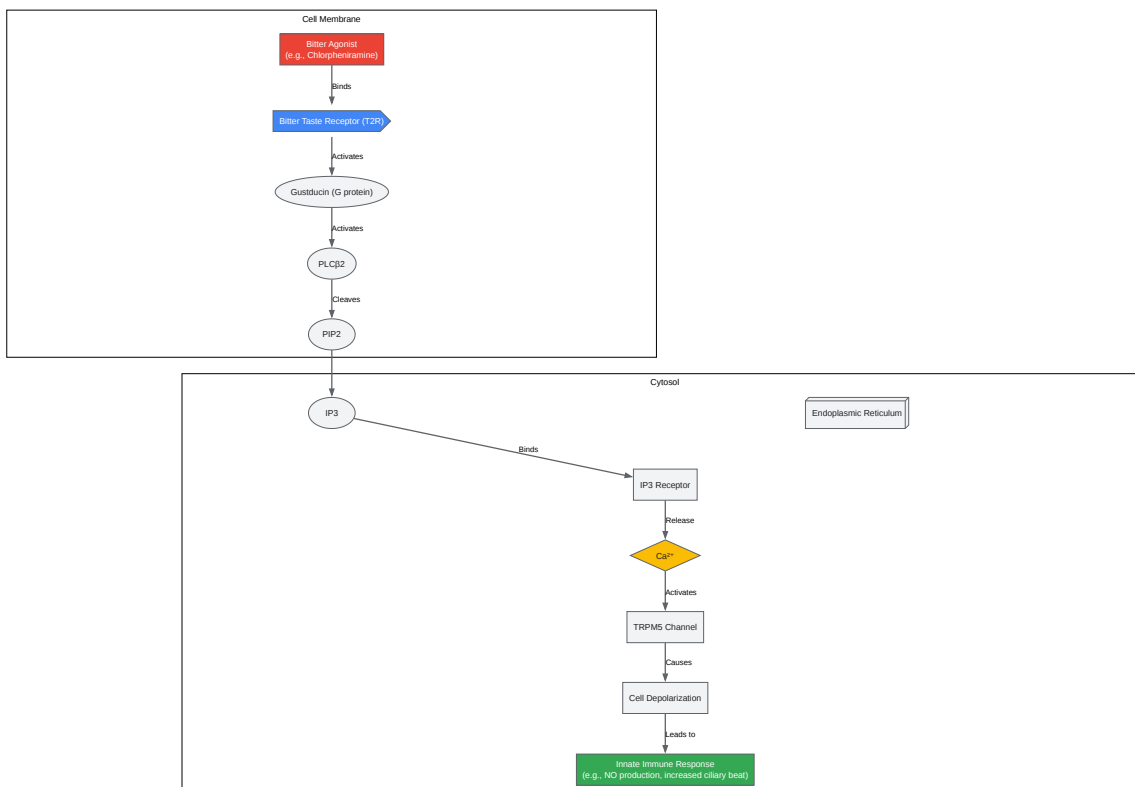
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Caption: NF-κB signaling pathway activation during viral infection.



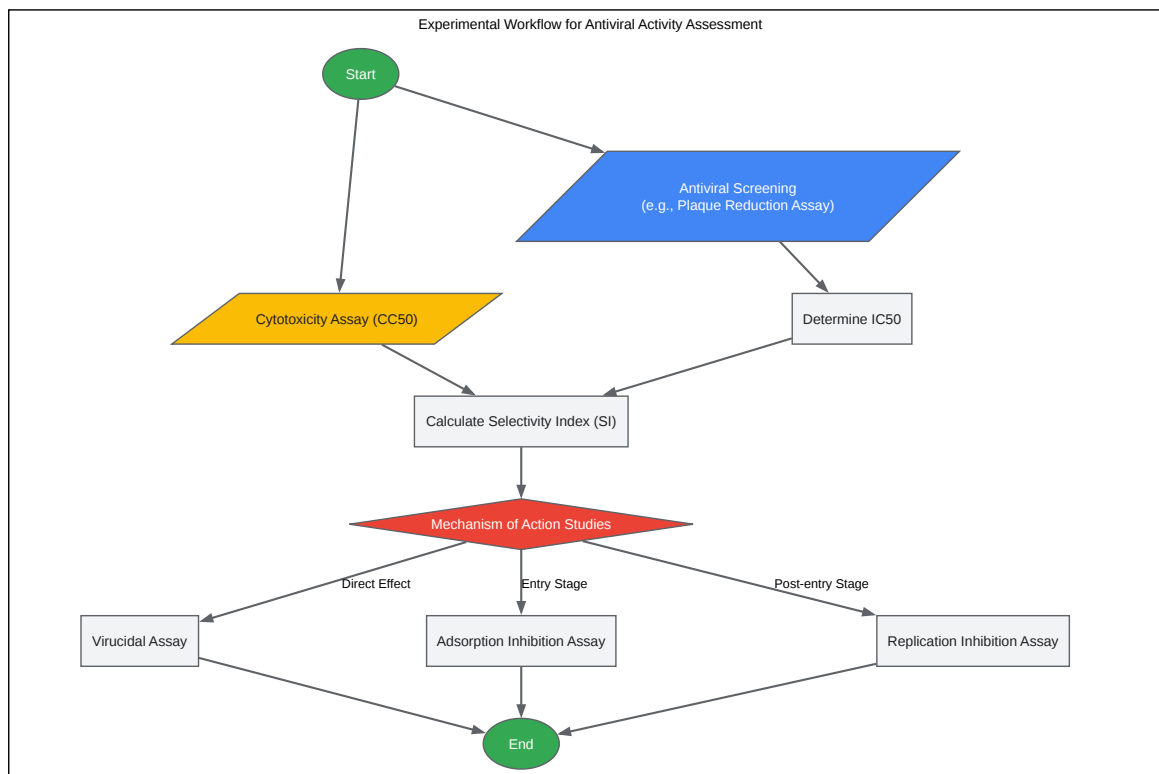
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Caption: Histamine H1 receptor signaling pathway.



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Caption: Bitter taste receptor (T2R) signaling pathway.



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Caption: General experimental workflow for antiviral assessment.

Conclusion and Future Directions

The available evidence strongly supports the broad-spectrum antiviral activity of chlorpheniramine maleate. Its established safety profile, widespread availability, and low cost make it an attractive candidate for further investigation, particularly for early-stage treatment of respiratory viral infections.

Future research should focus on:

- In vivo studies: Robust animal model studies are needed to confirm the in vitro findings and to determine optimal dosing and therapeutic windows.

- Clinical trials: Well-designed, randomized controlled trials are essential to definitively establish the clinical efficacy of chlorpheniramine maleate as an antiviral agent in humans.
- Mechanism of action: Further elucidation of the precise molecular interactions between chlorpheniramine maleate and viral/host cell components will aid in the development of more targeted antiviral strategies.
- Combination therapies: Investigating the synergistic effects of chlorpheniramine maleate with other antiviral drugs could lead to more potent and effective treatment regimens.

This comparative guide underscores the potential of repurposing existing drugs like chlorpheniramine maleate in the fight against viral diseases. The presented data and methodologies provide a solid foundation for continued research and development in this promising area.

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References

- [1. Histamine H1 receptor - Wikipedia \[en.wikipedia.org\]](#)
- [2. The Antihistamine Drugs Carbinoxamine Maleate and Chlorpheniramine Maleate Exhibit Potent Antiviral Activity Against a Broad Spectrum of Influenza Viruses - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Frontiers | The Antihistamine Drugs Carbinoxamine Maleate and Chlorpheniramine Maleate Exhibit Potent Antiviral Activity Against a Broad Spectrum of Influenza Viruses \[frontiersin.org\]](#)
- [4. scite.ai \[scite.ai\]](#)
- [5. Molecular properties and signalling pathways of the histamine H1 receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Extraoral bitter taste receptors in health and disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. encyclopedia.pub \[encyclopedia.pub\]](#)

- [8. geneglobe.qiagen.com \[geneglobe.qiagen.com\]](https://geneglobe.qiagen.com)
- To cite this document: BenchChem. [Unveiling the Antiviral Potential of Chlorpheniramine Maleate: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15684164/docs#unveiling-the-antiviral-potential-of-chlorpheniramine-maleate-a-comparative-guide\]](https://www.benchchem.com/product/b15684164/docs#unveiling-the-antiviral-potential-of-chlorpheniramine-maleate-a-comparative-guide)

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